

Application Notes & Protocols: AZD8154 in Animal Models of Asthma

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Compound of Interest

Compound Name: AZD8154

Cat. No.: B10821542

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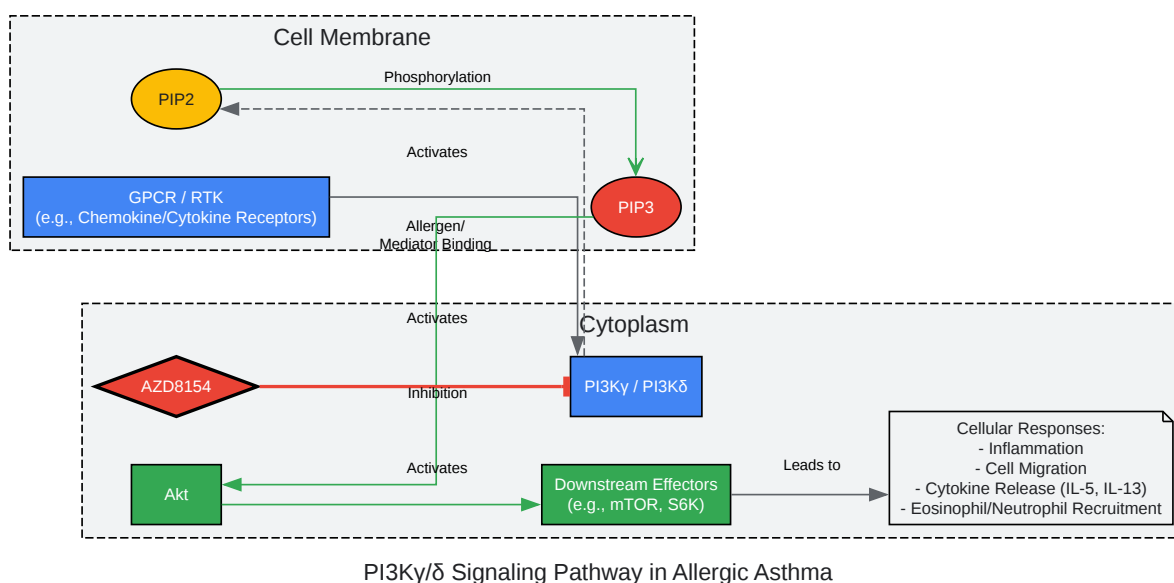
Introduction

AZD8154 is a highly potent and selective dual inhibitor of the phosphoinositide 3-kinase (PI3K) gamma (γ) and delta (δ) isoforms.[1][2] These isoforms are predominantly expressed in leukocytes and are key regulators of immune cell signaling, making them attractive therapeutic targets for inflammatory diseases like allergic asthma.[3][4][5] Inhaled administration of **AZD8154** is designed for targeted lung delivery, offering the potential for prolonged activity in the lungs with minimal systemic exposure. Preclinical studies in various animal models have demonstrated that **AZD8154** effectively suppresses key features of asthma, including airway inflammation, eosinophil and neutrophil recruitment, and changes in lung function.

Mechanism of Action & Signaling Pathway

The PI3K signaling pathway is integral to inflammation, immune responses, and airway remodeling in asthma. PI3K γ and PI3K δ are activated by G-protein coupled receptors (GPCRs) and receptor tyrosine kinases (RTKs) respectively, upon stimulation by allergens and pro-inflammatory signals. This activation leads to the phosphorylation of phosphatidylinositol (4,5)-bisphosphate (PIP2) to phosphatidylinositol (3,4,5)-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting and activating downstream effector proteins such as Akt and mTOR. This cascade ultimately promotes immune cell survival, differentiation, migration, and the release of inflammatory mediators. **AZD8154** exerts its therapeutic effect by inhibiting PI3K γ and PI3K δ , thereby blocking the conversion of PIP2 to PIP3 and suppressing the

downstream inflammatory cascade. Studies indicate that this inhibition is specific, as **AZD8154** does not appear to affect the STAT or NF- κ B pathways, unlike corticosteroids such as budesonide.



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Caption: PI3K γ/δ signaling pathway and the inhibitory action of **AZD8154**.

Efficacy in Animal Models of Asthma

AZD8154 has demonstrated dose-dependent efficacy in rat models of allergic asthma, particularly the ovalbumin (OVA)-sensitized and challenged model. Intratracheal administration has been shown to suppress key features of the disease to a degree comparable to the corticosteroid budesonide.

Table 1: Summary of **AZD8154** Efficacy in a Rat Ovalbumin-Challenge Model

Model	Administration	Dose Range (µg/kg)	Key Endpoints Inhibited	Reference
Rat (Ovalbumin-sensitized)	Intratracheal	69 - 1180	Eosinophil Influx	
Rat (Ovalbumin-sensitized)	Intratracheal	69 - 1180	Cytokine Release (IL-13, IL-17)	
Rat (Ovalbumin-sensitized)	Intratracheal	Not specified	Late Asthmatic Response (LAR)	
Rat (Ovalbumin-sensitized)	Intratracheal	Not specified	Neutrophil Influx	

| Rat (Ovalbumin-sensitized) | Intratracheal | Not specified | PI3K Pathway Activation (pAkt, pS6) | |

Table 2: Summary of **AZD8154** Efficacy in a Rat LPS-Challenge Model

Model	Administration	Dose (mg/kg)	Key Endpoints & Inhibition	Reference
Rat (LPS-induced)	Inhaled	0.3	Neutrophil Recruitment (83% inhibition)	
Rat (LPS-induced)	Inhaled	0.1	Neutrophil Recruitment (51% inhibition)	

| Rat (LPS-induced) | Inhaled | 0.02 | Mild to no inhibition | |

Experimental Protocols

The following is a generalized protocol for evaluating an inhaled compound like **AZD8154** in a rat model of allergic asthma, based on methodologies cited in the literature.

Protocol: Ovalbumin (OVA)-Induced Allergic Asthma Model in Rats

1. Animals:

- Species: Brown Norway or Sprague-Dawley rats, male.
- Age/Weight: Typically 6-8 weeks old.
- Acclimatization: Acclimatize animals for at least 7 days before the start of the experiment.

2. Sensitization (Day 0 and Day 14):

- Prepare a sensitization solution of 1 mg/mL Ovalbumin (OVA) and 100 mg/mL Aluminum hydroxide (Alum) in sterile saline.
- Administer 1 mL of the solution via intraperitoneal (i.p.) injection on Day 0.
- Repeat the i.p. injection on Day 14 to boost the sensitization.

3. Drug Administration (e.g., Day 21):

- Prepare **AZD8154** solution in a suitable vehicle (e.g., saline with a low percentage of a solubilizing agent).
- Administer **AZD8154** or vehicle control intratracheally to anesthetized rats. Dosing should occur at a specified time (e.g., 1-2 hours) before the OVA challenge. A positive control group, such as budesonide, should be included.

4. Allergen Challenge (e.g., Day 21):

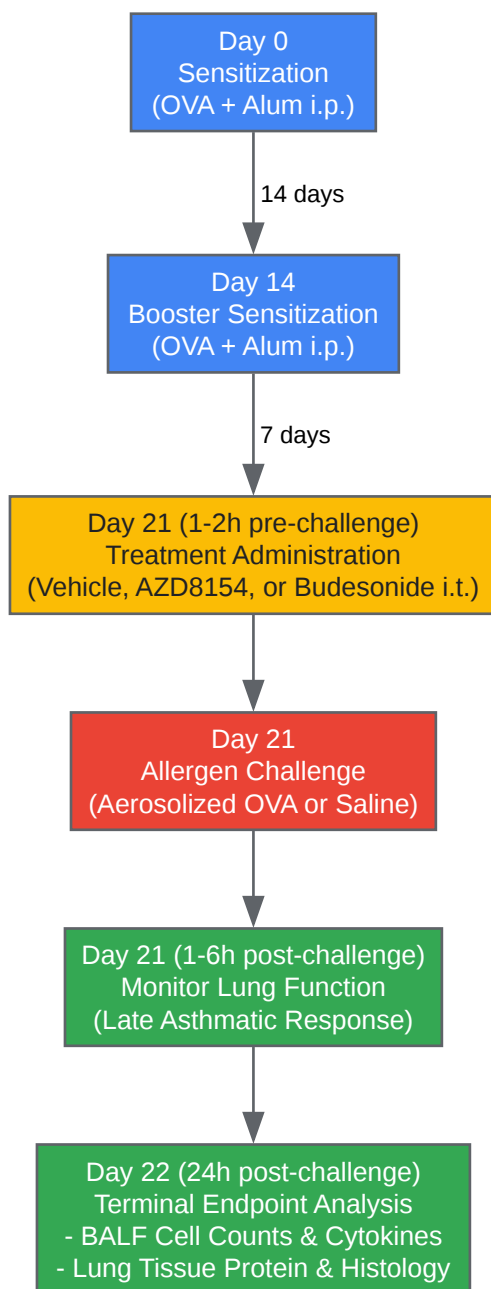
- Place the rats in a whole-body plethysmography chamber or a similar exposure system.
- Expose the animals to an aerosolized solution of 1% OVA in saline for a defined period (e.g., 30 minutes). Control animals are challenged with saline only.

5. Measurement of Late Asthmatic Response (LAR) (Day 21):

- Following the challenge, monitor airway function using a plethysmograph for 1-6 hours to assess the LAR. This measures changes in lung function, such as Penh (enhanced pause).

6. Endpoint Analysis (e.g., Day 22 / 24 hours post-challenge):

- Bronchoalveolar Lavage (BAL):
 - Euthanize the animals and perform a tracheotomy.
 - Lavage the lungs with a fixed volume of sterile saline (e.g., 2 x 5 mL).
 - Collect the BAL fluid (BALF) and centrifuge to pellet the cells.
 - Use the supernatant for cytokine analysis (e.g., IL-5, IL-13, IL-17) via ELISA.
 - Resuspend the cell pellet for total and differential cell counts (eosinophils, neutrophils, lymphocytes) using a hemocytometer and cytospin preparations stained with Wright-Giemsa.
- Lung Tissue Analysis:
 - Perfuse the lungs and collect tissue for analysis.
 - One lobe can be snap-frozen for protein analysis (e.g., Western blot for pAkt, pS6) to confirm target engagement.
 - The other lobe can be fixed in formalin for histopathology (e.g., H&E staining for inflammation, PAS staining for mucus).



General Experimental Workflow for AZD8154 in Rat OVA Model

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Caption: Timeline for sensitization, treatment, and analysis in a rat OVA model.

Conclusion

AZD8154 is a dual PI3K γ δ inhibitor that shows significant promise in preclinical animal models of asthma. It effectively reduces airway inflammation, particularly eosinophilic and neutrophilic influx, and mitigates changes in lung function associated with allergen challenge. Its targeted,

inhaled delivery route and specific mechanism of action suggest it could be a valuable therapeutic option for allergic asthma. The provided protocols and data offer a framework for further investigation and development of this compound.

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